

BTR-Cl CAS number and material safety data sheet

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Compound of Interest

Compound Name: *BTR-Cl*

Cat. No.: *B15879253*

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An In-depth Technical Guide to **BTR-Cl** for Researchers and Drug Development Professionals

This technical guide provides a comprehensive overview of **BTR-Cl**, a highly crystalline small molecule donor utilized in the field of organic electronics. This document details its chemical identity, safety information, material properties, and experimental applications, with a focus on its role in the development of organic solar cells.

Chemical Identifier and Properties

BTR-Cl is chemically known as (5Z,5'Z)-5,5'-(((4,8-bis(4-chloro-5-(2-ethylhexyl)thiophen-2-yl)benzo[1,2-b:4,5-b']dithiophene-2,6-diyl)bis(3',3''-dihexyl-[2,2':5',2''-terthiophene]-5'',5'-diyl))bis(methanylylidene))bis(3-hexyl-2-thioxothiazolidin-4-one).[1] Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	2410661-17-3	[1][2][3][4]
Molecular Formula	C102H126Cl2N2O2S14	[2][4][5]
Molecular Weight	1931.88 g/mol	[1][4][5]
Appearance	Dark purple powder/crystals	[2]
Melting Point	226°C, 195°C (Tg)	[2][4]
Solubility	Chloroform, chlorobenzene	[2][4]
HOMO Level	-5.46 eV	[2]
LUMO Level	-3.70 eV	[2]
Absorption Maxima (Film)	580 nm, 624 nm	[2][4]

Material Safety Data Sheet (MSDS) Summary

The following is a summary of the key safety information for **BTR-Cl**. Researchers should always consult the full MSDS before handling this material.

General Precautions:

- Avoid inhalation, ingestion, and contact with skin and eyes.[6]
- Use only in a well-ventilated area.[6]
- Wear appropriate personal protective equipment (PPE), including gloves and safety glasses. [6]
- Wash hands thoroughly after handling.[6]

First Aid Measures:

- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.[6]

- Skin Contact: Rinse skin with water. If irritation occurs, seek medical advice.[6]
- Eye Contact: Rinse cautiously with water for several minutes.[6]

Storage and Handling:

- Store in a well-ventilated place with the container tightly closed.[6]
- Recommended storage temperature is ambient.[6]
- The material is stable under normal conditions.[6]

Fire-Fighting Measures:

- Use extinguishing media appropriate for the surrounding fire.[6]
- Firefighters should wear self-contained breathing apparatus.[6]

Experimental Protocols

Synthesis of a BTR-Cl Analog (MBTR)

While the direct synthesis of **BTR-Cl** is proprietary, a representative synthesis for a similar molecule, MBTR, is outlined below, based on published literature.[7] This provides insight into the general synthetic strategies for this class of molecules.

Materials:

- Commercial BTD (main reactant)
- Compound 3 (π -bridge unit)
- Compound 5
- Compound 6
- Hexane
- Ethyl acetate

- Silica gel

Procedure:

- Monomer 7 is prepared via a Suzuki coupling reaction between compounds 5 and 6.^[7]
- The resulting crude product is purified using silica gel column chromatography with a hexane:ethyl acetate (20:2) mobile phase to yield monomer 7 as a dark-brown solid.^[7]
- The final MBTR small molecule is obtained with a 58% yield by reacting monomer 7 with compound 8.^[7]

Fabrication of All-Small-Molecule Organic Solar Cells (ASM OSCs)

The following protocol describes the fabrication of a bulk heterojunction (BHJ) organic solar cell using **BTR-Cl** as the donor material.

Device Structure: Indium tin oxide (ITO) / PEDOT:PSS / **BTR-Cl**:Acceptor / Au^[7]

Procedure:

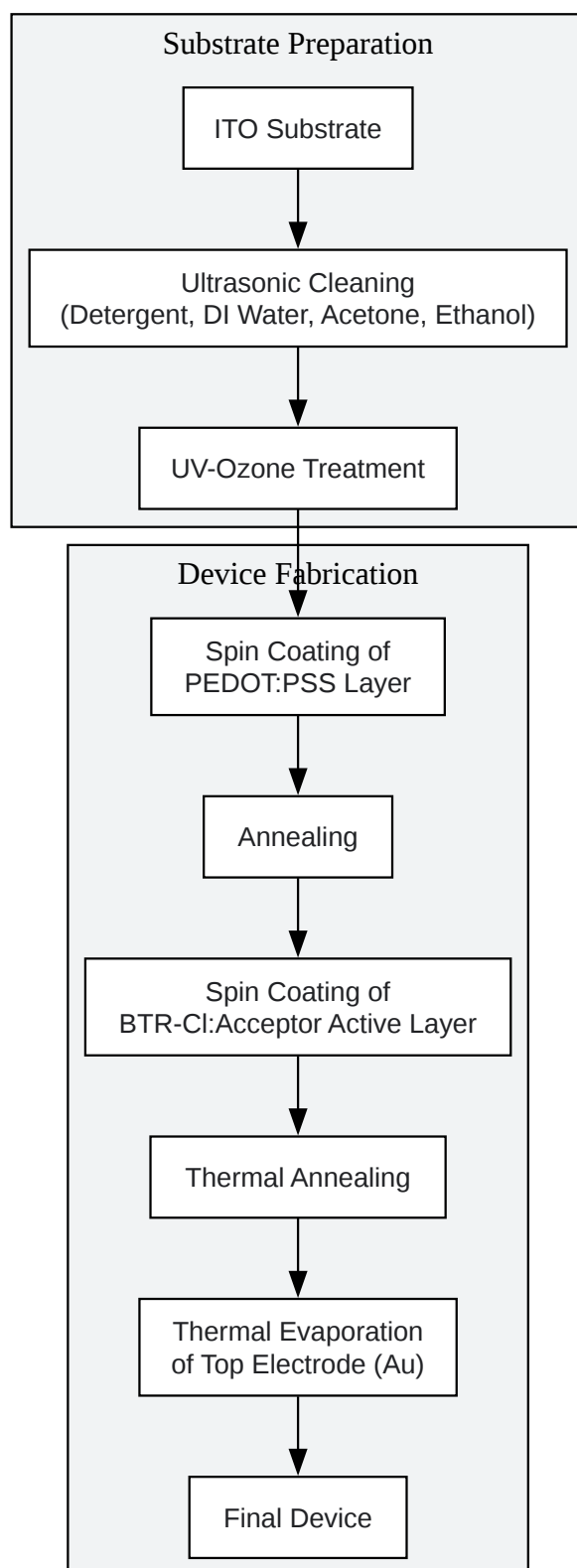
- Substrate Cleaning: Transparent ITO glass substrates are cleaned in an ultrasonic bath with a cleaning solution (e.g., Hellmanex III in hot water), followed by sequential rinsing with deionized water, acetone, and ethanol. The substrates are then dried in a vacuum oven.^[7]
- Surface Treatment: The cleaned ITO substrates are treated with UV-ozone for approximately 15 minutes to remove surface impurities and improve adhesion.^[7]
- Hole Transport Layer Deposition: A layer of PEDOT:PSS is spin-coated onto the ITO substrate and annealed.
- Active Layer Deposition: A solution of **BTR-Cl** and a suitable acceptor molecule (e.g., Y6 or PC71BM) in a solvent like chloroform or chlorobenzene, with or without an additive like 1,8-diiodooctane (DIO), is spin-coated on top of the PEDOT:PSS layer to form the active blend.^{[7][8]} The film is then typically annealed to optimize morphology.

- Electrode Deposition: A top electrode, such as gold (Au), is deposited via thermal evaporation under high vacuum.

Experimental Workflow and Signaling Pathway Diagrams

Experimental Workflow for ASM OSC Fabrication

The following diagram illustrates the key steps in the fabrication of an all-small-molecule organic solar cell using **BTR-Cl**.



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Caption: Workflow for the fabrication of a **BTR-Cl** based organic solar cell.

Note: As **BTR-Cl** is a material for organic electronics, it is not directly involved in biological signaling pathways. Therefore, a diagram of a relevant experimental workflow is provided instead.

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